

The Central Challenge: Absence of a Certified Reference Material (CRM)

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Compound of Interest

Compound Name: 1-Hydroxy-1,3-diazinan-2-one
CAS No.: 63656-07-5
Cat. No.: B12987405

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Certified Reference Materials are the gold standard in analytical science. They are produced by accredited bodies under stringent ISO 17034 and ISO 17035 guidelines, ensuring traceability, purity, and a certified value with a stated uncertainty.^{[1][2]} A thorough search of major suppliers like Sigma-Aldrich, L. Agilent reveals a lack of a specific CRM for **1-Hydroxy-1,3-diazinan-2-one** (CAS Number 13630-19-8).

This absence necessitates a proactive approach. The responsibility falls upon the analytical laboratory to either procure a custom synthesis or, more realistically, synthesize and thoroughly qualify an in-house primary standard. This guide focuses on the latter, providing a self-validating system to ensure data integrity.

Strategic Framework for Establishing a Reference Standard

When a CRM is unavailable, a hierarchy of options must be considered. The optimal path depends on available resources, required accuracy, and the specific research or drug development process.

Strategy	Description	Pros	Cons
1. In-House Synthesis & Qualification	The laboratory synthesizes the compound and performs exhaustive characterization to establish its identity, purity, and potency.	Full control over material and data; deepens institutional knowledge; cost-effective for larger quantities.	Requires significant synthetic and analytical expertise; time-consuming; qualification data must be rigorously defended.
2. Custom Synthesis	A specialized contract research organization (CRO) is commissioned to synthesize and characterize the compound to specified purity levels.	Access to specialized synthetic expertise; frees up internal resources; can provide a certificate of analysis (CoA).	Higher initial cost; less control over the synthetic process; requires careful qualification.
3. Use of a Related Compound	A commercially available, structurally similar compound (e.g., 1,3-Dimethyl-1,3-diazinan-2-one) is used as a surrogate standard.	Immediately available; lower initial effort.	Requires determination of a relative response factor (RRF); introduces significant uncertainty; not suitable for identity confirmation; scientifically less rigorous.

This guide will focus on Strategy 1, as it represents the most rigorous and scientifically sound approach for establishing a primary in-house standard.

Part 1: Synthesis and Purification of 1-Hydroxy-1,3-diazinan-2-one

While a specific, published synthesis for **1-Hydroxy-1,3-diazinan-2-one** is not readily found, a plausible route can be devised based on established chemical principles for related heterocyclic structures.^{[3][4]} The proposed workflow involves the cyclization of a suitable precursor.

Proposed Synthetic Workflow

Caption: Proposed workflow for synthesis and purification.

Experimental Protocol: Synthesis

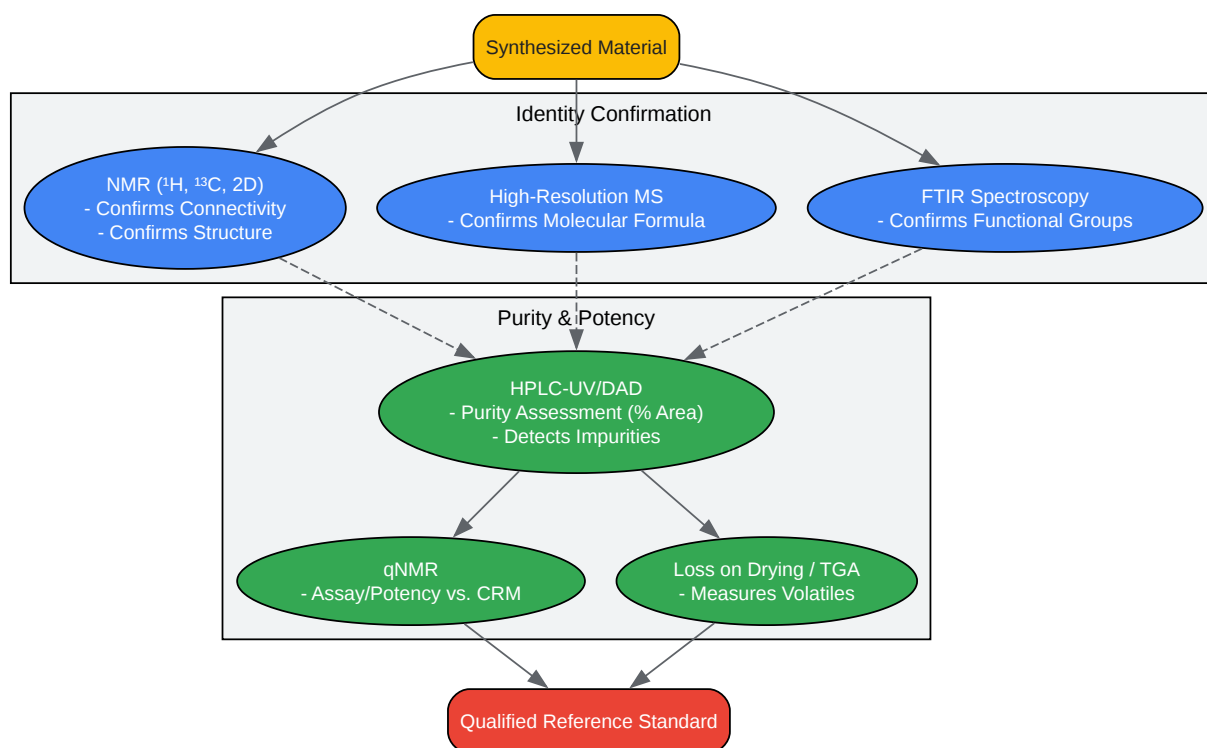
Disclaimer: This is a theoretical protocol. All synthetic work should be conducted by trained chemists in a suitable fume hood with appropriate personal equipment.

- **Reaction Setup:** In a three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, dissolve 1,3-diaminopropane in a suitable aprotic solvent (e.g., dichloromethane) containing a non-nucleophilic base (e.g., triethylamine, 2.2 eq).
- **Cyclization:** Cool the mixture to 0 °C in an ice bath. Slowly add a solution of a phosgene equivalent, such as triphosgene (0.4 eq), dissolved in the solvent, through the dropping funnel over 1 hour. Causality: The slow addition at low temperature controls the exothermic reaction and minimizes side-product formation.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography until the starting material is consumed.
- **Work-up:** Quench the reaction by carefully adding water. Separate the organic layer, and extract the aqueous layer twice with the solvent. Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Concentrate the crude product under reduced pressure. Purify the residue using flash column chromatography on silica gel. Further purify the solid by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) to yield the final product.

Part 2: Structural Elucidation and Purity Assessment

This is the most critical phase. To qualify the synthesized material as a reference standard, its identity must be unequivocally confirmed and its purity determined.

Characterization Workflow



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Caption: Workflow for analytical characterization and qualification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for structural elucidation of organic molecules.^[5]

- ¹H NMR: Will confirm the number of unique proton environments, their integration (ratio), and coupling patterns. For **1-Hydroxy-1,3-diazinan-2-one** expect to see signals for the N-H protons, the O-H proton, and the diastereotopic protons of the CH₂ groups in the six-membered ring.^[6] The protons adjacent to the nitrogen atoms and the hydroxyl-bearing carbon will have characteristic chemical shifts.
- ¹³C NMR: Will confirm the number of unique carbon environments.^{[7][8]} The carbonyl carbon (C=O) will have a characteristic downfield shift (approx. 170 ppm).
- 2D NMR (COSY, HSQC): Can be used to definitively assign proton and carbon signals and confirm the bonding network if the 1D spectra are ambiguous.

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) provides an extremely accurate mass measurement, which is used to confirm the elemental composition and molecular weight of the compound.^[9] For C₄H₈N₂O₂, the expected monoisotopic mass is 116.0586. An HRMS result matching this value to within 5 ppm provides strong evidence for the correct molecular formula.

High-Performance Liquid Chromatography (HPLC)

HPLC with a Diode Array Detector (DAD) is the workhorse for purity analysis.^[10] The goal is to develop a method that can separate the main component from residual starting materials, intermediates, or side products.

- Column Selection:** Start with a versatile reversed-phase column, such as a C18, 150 mm x 4.6 mm, 5 µm.
- Mobile Phase:**
 - Mobile Phase A: 0.1% Formic Acid in Water. Rationale: The acid helps to protonate the molecule and improve peak shape.
 - Mobile Phase B: Acetonitrile or Methanol.
- Initial Gradient:** Run a broad scouting gradient to determine the approximate elution time.
 - Example: 5% B to 95% B over 20 minutes.^[11]
- Optimization:** Adjust the gradient slope around the elution time of your main peak to maximize resolution between it and any impurities.
- Detection:** Use a DAD to monitor at multiple wavelengths. Select a wavelength for quantification where the analyte has strong absorbance and is unlikely to be detected (e.g., 210 nm for the amide chromophore). The DAD also allows for peak purity analysis.
- Validation:** The method should be validated for specificity, linearity, limit of detection (LOD), limit of quantitation (LOQ), and precision according to regulatory guidelines.^[12]

Technique	Principle	Derivatization Required?	Pros	Cons
HPLC-UV/DAD	Separation by polarity, detection by UV absorbance.	No.	Robust, reproducible, widely available, good for purity and assay.	Requires a chromophore for sensitive detection.
LC-MS	Separation by polarity, detection by mass-to-charge ratio.	No.	Highly sensitive and specific, provides structural information.	More complex instrumentation; matrix effects can be challenging.
GC-MS	Separation by volatility, detection by mass-to-charge ratio.	Yes (silylation or acylation). ^[13]	Excellent separation efficiency for volatile compounds.	Derivatization adds cost and potential for error; compound may not be stable.
qNMR	Quantification against a certified internal standard.	No.	Primary ratio method, highly accurate, does not require a standard of the analyte itself.	Requires specialized equipment and expertise; lower sensitivity than LC-MS.

For routine quality control and quantification, HPLC-UV/DAD is the recommended technique due to its balance of performance, robustness, and acceptance.

Part 3: Final Qualification and Use

Once the structure is confirmed and an HPLC purity of >99.5% is achieved, the material can be qualified as an in-house reference standard.

- **Assign a Purity Value:** The purity is typically assigned based on the % area from the HPLC-DAD analysis, corrected for any non-UV active impurities (by Karl Fischer titration), and residual solvents (by headspace GC).
- **Documentation:** A comprehensive Certificate of Analysis should be created, detailing all the experimental data from the characterization (NMR, MS).
- **Storage and Stability:** The standard should be stored under controlled conditions (e.g., desiccated, protected from light, at a specified temperature) to ensure long-term stability. A stability-indicating method should be used to periodically re-test the standard.

By following this rigorous, multi-technique approach, a laboratory can confidently generate a primary reference standard for **1-Hydroxy-1,3-diazinan-5-ol** purpose, enabling the validation of analytical methods and ensuring the generation of accurate, reliable, and defensible scientific data.

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